

Application Notes: Mass Spectrometry of **1-Methyl-2-propylcyclopentane**

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Compound of Interest

Compound Name: **1-Methyl-2-propylcyclopentane**

Cat. No.: **B14171914**

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Introduction

1-Methyl-2-propylcyclopentane (C₉H₁₈) is a saturated cyclic hydrocarbon. Understanding its behavior under electron ionization (EI) mass spectrometry is crucial for its identification and structural elucidation in complex mixtures such as petroleum products or environmental samples. This document provides a detailed analysis of the mass spectrum of **1-Methyl-2-propylcyclopentane**, its characteristic fragmentation patterns, and a standard protocol for its analysis.

Mass Spectral Data

The electron ionization mass spectrum of **1-Methyl-2-propylcyclopentane** is characterized by a series of fragment ions resulting from the cleavage of the cyclopentane ring and the attached alkyl chains. The molecular ion peak ([M]+) is typically observed at m/z 126, corresponding to the molecular weight of the compound (126.24 g/mol).[1][2][3] The fragmentation pattern is a key feature for its identification.

Table 1: Prominent Fragment Ions in the Mass Spectrum of **1-Methyl-2-propylcyclopentane**

m/z	Proposed Fragment Ion	Relative Intensity (%)
126	[C9H18] ⁺ (Molecular Ion)	Low
111	[C8H15] ⁺	Moderate
97	[C7H13] ⁺	Moderate
83	[C6H11] ⁺	High
69	[C5H9] ⁺	High
56	[C4H8] ⁺	High
55	[C4H7] ⁺	Very High (Base Peak)
41	[C3H5] ⁺	High

Note: The relative intensities are qualitative and can vary slightly depending on the instrument and experimental conditions. The data is compiled from publicly available spectral data.[\[2\]](#)[\[4\]](#)

Fragmentation Pathway

The fragmentation of **1-Methyl-2-propylcyclopentane** under electron ionization follows typical pathways for alkyl-substituted cycloalkanes. The initial ionization event forms a molecular ion ($[M]^+$). This high-energy species then undergoes fragmentation to produce more stable carbocations. The primary fragmentation mechanisms include:

- Loss of the propyl group: Cleavage of the bond between the cyclopentane ring and the propyl group results in the loss of a propyl radical ($\bullet C_3H_7$), leading to a fragment ion at m/z 83 ($[M - 43]^+$).
- Loss of the methyl group: Cleavage of the bond between the cyclopentane ring and the methyl group results in the loss of a methyl radical ($\bullet CH_3$), leading to a fragment ion at m/z 111 ($[M - 15]^+$).
- Ring opening followed by cleavage: The cyclopentane ring can open to form an acyclic carbocation, which then undergoes further fragmentation. This can lead to the formation of a series of alkene and alkyl cations.

- Formation of the base peak: The most abundant ion, the base peak, is observed at m/z 55. This is likely due to the formation of a stable cyclopentyl cation or a rearranged C₄H₇⁺ ion after ring cleavage and subsequent bond fissions.

Caption: Fragmentation pathway of **1-Methyl-2-propylcyclopentane**.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Objective: To obtain the mass spectrum of **1-Methyl-2-propylcyclopentane** and identify its characteristic fragment ions.

Instrumentation:

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an Electron Ionization (EI) source.
- Capillary GC column suitable for hydrocarbon analysis (e.g., DB-5ms, HP-5ms, or equivalent).

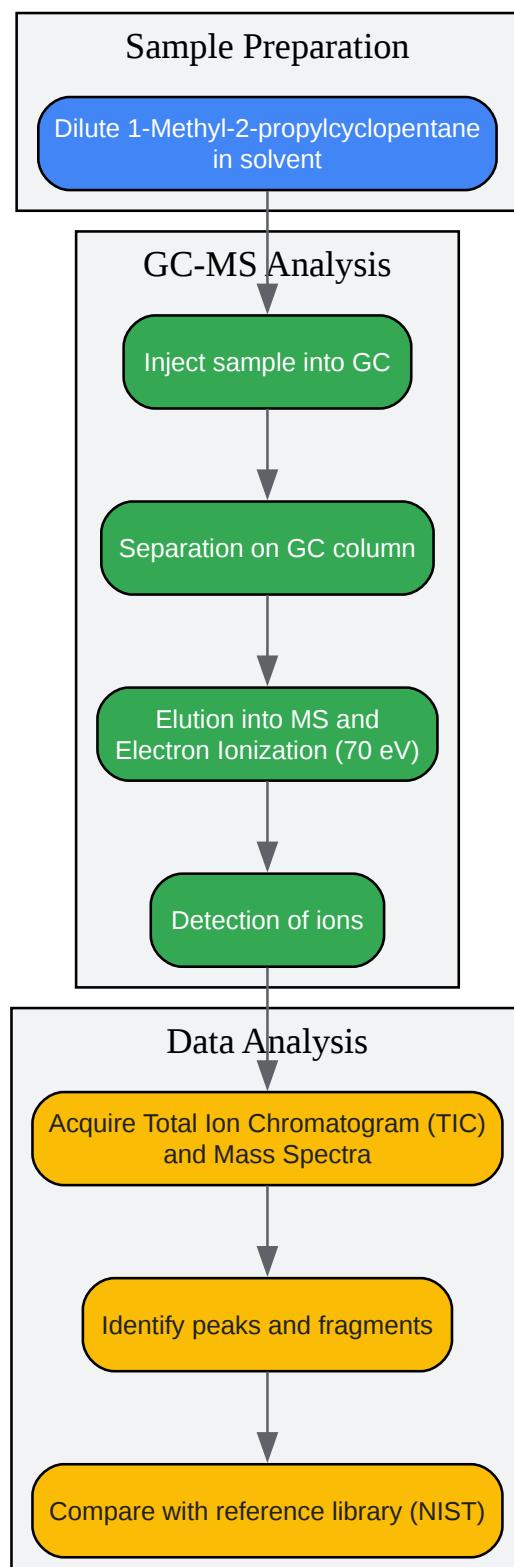
Materials:

- 1-Methyl-2-propylcyclopentane** standard (cis/trans mixture or individual isomers).^[5]
- High-purity solvent (e.g., hexane or dichloromethane) for sample dilution.
- High-purity helium carrier gas.

Procedure:

- Sample Preparation:
 - Prepare a dilute solution of **1-Methyl-2-propylcyclopentane** in the chosen solvent (e.g., 100 ppm).
- GC Conditions:

- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1 split ratio)
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10 °C/min to 200 °C.
 - Final hold: Hold at 200 °C for 5 minutes.
- MS Conditions:
 - Ion Source: Electron Ionization (EI)
 - Ion Source Temperature: 230 °C
 - Electron Energy: 70 eV
 - Mass Range: m/z 35-300
 - Scan Speed: 2 scans/second
 - Transfer Line Temperature: 280 °C
- Data Acquisition and Analysis:
 - Acquire the total ion chromatogram (TIC) and the mass spectrum of the peak corresponding to **1-Methyl-2-propylcyclopentane**.
 - Identify the molecular ion peak and the major fragment ions.
 - Compare the obtained spectrum with a reference library (e.g., NIST) for confirmation.



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References

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